

# Technical Guide: Safety Analysis & Handling of 2-Nitropyridine-3-sulfonamide

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## Compound of Interest

Compound Name: 2-Nitropyridine-3-sulfonamide

CAS No.: 75903-61-6

Cat. No.: B2425900

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## Executive Summary

This guide provides a comprehensive safety analysis of **2-Nitropyridine-3-sulfonamide**, a specialized heterocyclic intermediate likely utilized in the synthesis of bioactive sulfonamide derivatives (e.g., antibacterial agents, carbonic anhydrase inhibitors).

Critical Safety Notice: While specific commercial Safety Data Sheets (SDS) are widely available for its isomer (3-Nitropyridine-2-sulfonamide, CAS 75903-50-3), the specific isomer **2-Nitropyridine-3-sulfonamide** is often a custom-synthesized research chemical. Consequently, this guide utilizes Read-Across Toxicology and Functional Group Analysis (Structure-Activity Relationship) to establish a precautionary safety profile.

Key Hazards Identified:

- **Energetic Instability:** The presence of a nitro group ( ) on a pyridine ring introduces potential shock sensitivity and thermal instability.
- **Sensitization:** The sulfonamide moiety ( ) is a known structural alert for skin and respiratory sensitization (H317, H334).
- **Acute Toxicity:** Pyridine derivatives often exhibit specific organ toxicity (liver/kidney) and CNS depression.

## Chemical Identification & Physicochemical Profiling

Property	Data / Prediction
Chemical Name	2-Nitropyridine-3-sulfonamide
Common Synonyms	3-Sulfamoyl-2-nitropyridine; 2-Nitro-3-pyridinesulfonamide
Molecular Formula	
Molecular Weight	203.18 g/mol
CAS Number (Analog)	75903-50-3 (Refers to the 3-nitro-2-sulfonamide isomer; use as proxy)
Physical State	Solid (Likely crystalline powder, yellow to pale orange)
Solubility	Soluble in DMSO, DMF; sparingly soluble in water; potentially soluble in dilute base. <sup>[1]</sup>
pKa (Predicted)	~9.0–10.0 (Sulfonamide NH), Pyridine N is weakly basic but deactivated by

## Structural Hazard Analysis

The molecule combines an electron-withdrawing nitro group with a sulfonamide group on a pyridine core.

- Nitro Group ( ): Deactivates the ring, making it susceptible to nucleophilic aromatic substitution (S<sub>N</sub>Ar). This reactivity correlates with skin irritation and potential mutagenicity (DNA intercalation/alkylation).
- Sulfonamide Group ( ): Primary amine nature of the sulfonamide can lead to crystallization in kidneys if ingested/absorbed (analogous to sulfamethoxazole).

## Hazard Identification (GHS Classification)

Based on QSAR (Quantitative Structure-Activity Relationship) and analog data from 2-Nitropyridine and Benzenesulfonamide, the following GHS classifications are assigned under the Precautionary Principle.

### GHS Label Elements[2][3][4][5]

- Signal Word:WARNING (Potential DANGER if energetic data confirms instability)
- Pictograms:
  - (Irritant/Sensitizer)
  - (Systemic Toxicity)

### Hazard Statements (H-Codes)

Code	Classification	Justification
H302	Harmful if swallowed	Pyridine derivatives typically show oral LD50 < 2000 mg/kg.
H315	Causes skin irritation	Acidic nature of sulfonamide + nitro-pyridine reactivity.
H317	May cause an allergic skin reaction	High Confidence: Sulfonamide moiety is a known sensitizer.
H319	Causes serious eye irritation	Crystalline solids with acidic protons are mechanical and chemical irritants.
H335	May cause respiratory irritation	Dust inhalation risk.
H341	Suspected of causing genetic defects	Nitroarenes are frequently Ames positive (mutagenic).

## Energetic & Stability Assessment

Crucial Warning: Nitro-pyridines are precursors to high-energy materials. The proximity of the nitro group to the ring nitrogen can destabilize the molecule.

## Experimental Validation Protocol

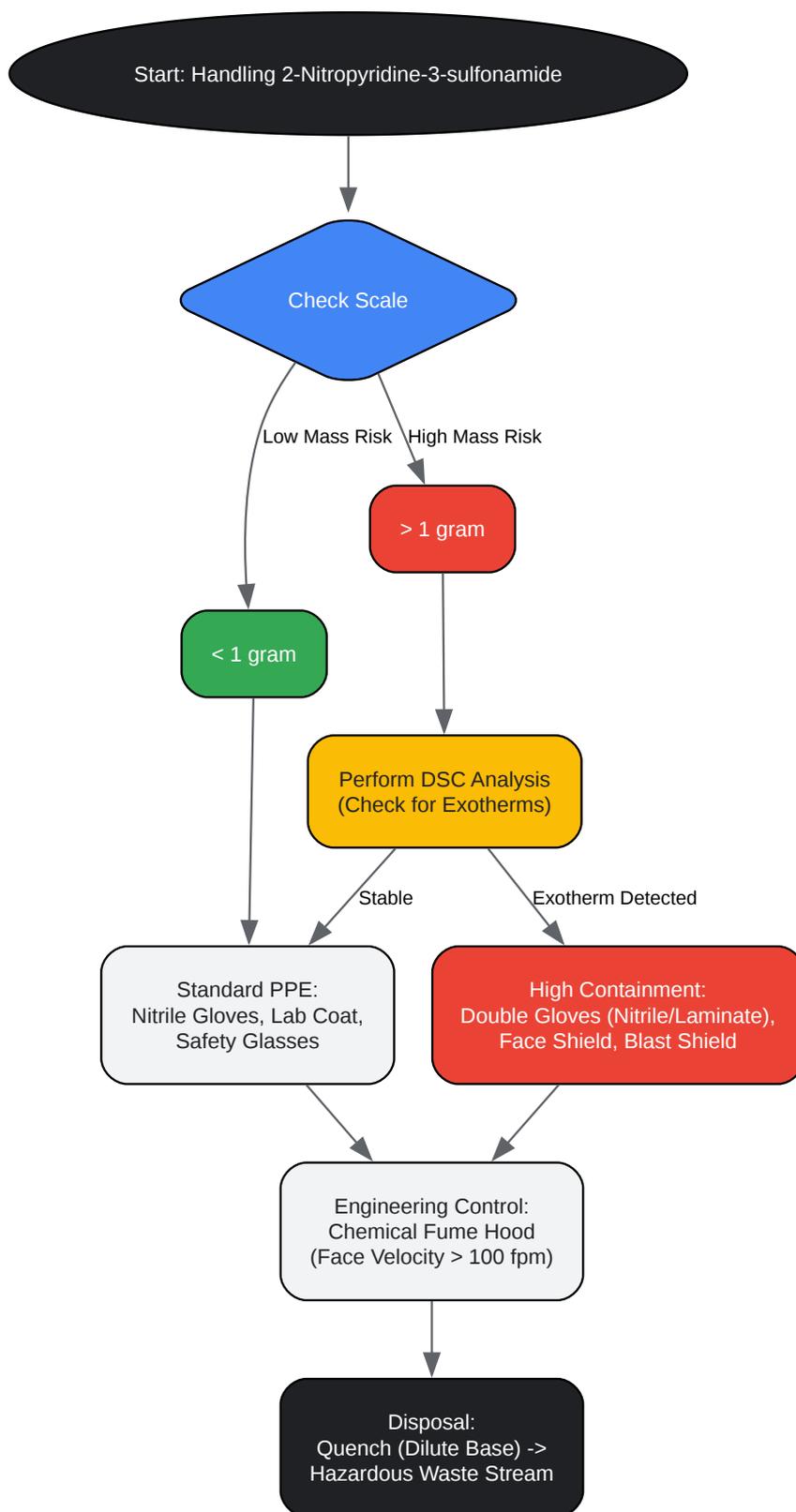
Before scaling up any reaction involving >5g of this compound, the following stability tests are mandatory:

- DSC (Differential Scanning Calorimetry):
  - Run from 30°C to 400°C at 5°C/min.
  - Fail Criteria: Any exotherm onset < 200°C or energy release > 500 J/g requires "Energetic Material" handling protocols (blast shields, remote handling).
- Friction/Impact Sensitivity:
  - Treat as potentially shock-sensitive until proven otherwise. Do not grind in a mortar and pestle; use solution-based mixing where possible.

## Handling & Exposure Controls

### Visual Workflow: Safety Logic

The following diagram outlines the decision matrix for handling this compound based on scale and hazard data.



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Caption: Figure 1: Risk-based decision matrix for handling nitro-pyridine sulfonamides. Note the mandatory DSC checkpoint for scale-up.

## Specific PPE Recommendations[3][5]

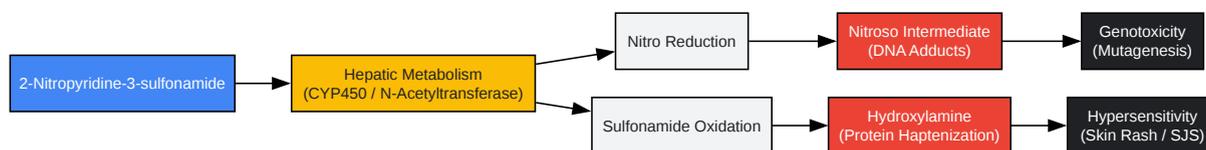
- Respiratory: If dust generation is likely and outside a fume hood, use a P3 (High Efficiency) particulate respirator.
- Dermal:
  - Standard: Nitrile gloves (0.11 mm) are generally sufficient for incidental splash.
  - High Risk:[2] For dissolved solutions (e.g., in DMSO), use Silver Shield/Laminate gloves, as nitro compounds can permeate nitrile.
- Eyes: Chemical splash goggles. Contact lenses should not be worn when handling dusts.

## Toxicology & Mechanism of Action

### Mechanism of Toxicity[3]

- Haptenization (Sensitization): The sulfonamide group can be metabolized to a reactive hydroxylamine or nitroso intermediate. These electrophiles bind to cellular proteins (haptens), triggering an immune response (T-cell mediated). This is the mechanism behind Stevens-Johnson Syndrome (SJS) in clinical settings.
- Reductive Metabolism: The nitro group ( ) can be enzymatically reduced to an amine ( ) via nitroreductases. Intermediate nitroso/hydroxylamine species are often cytotoxic and genotoxic.

## Biological Pathway Visualization



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Caption: Figure 2: Predicted metabolic activation pathways leading to genotoxicity and hypersensitivity.

## Emergency Response & Waste Management

### First Aid Protocols

- Inhalation: Move to fresh air immediately. If wheezing occurs (sulfonamide allergy), administer oxygen and seek emergency medical attention.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol; it may enhance transdermal absorption of the nitro compound.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.[2]

### Spill Cleanup (Solid)

- Isolate: Evacuate non-essential personnel.
- Wet Method: Dampen the solid with a compatible inert solvent (e.g., water or PEG-400) to prevent dust and reduce shock sensitivity.
- Collection: Use anti-static, non-sparking tools (plastic scoops, not metal).
- Decontamination: Wipe surfaces with 10% NaOH solution (to hydrolyze/solubilize) followed by water.

### Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic, Irritant).

- Segregation: Do not mix with strong oxidizers or reducing agents.
- Destruction: High-temperature incineration equipped with scrubbers for  
and  
gases.

## References

- PubChem.Compound Summary: 3-Nitropyridine-2-sulfonamide (Analog). National Library of Medicine. Available at: [\[Link\]](#)
- ECHA (European Chemicals Agency).Registration Dossier: Pyridine Derivatives and GHS Classification Criteria.[3] Available at: [\[Link\]](#)
- Morisawa, Y., et al. (1980). "Synthesis and anticoccidial activity of nitropyridine-2- and -3-sulfonamides and derivatives." Journal of Medicinal Chemistry, 23(12), 1376-1380. (Validates synthesis and existence of class). Available at: [\[Link\]](#)
- National Institutes of Health (NIH).LiverTox: Clinical and Research Information on Drug-Induced Liver Injury - Sulfonamides. Available at: [\[Link\]](#)

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## Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. 3-Nitropyridin-2-ylamine | C5H5N3O2 | CID 77887 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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